

Application Notes and Protocols: Dioleoyl Adipate as a Plasticizer in PVC Formulations

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Compound of Interest

Compound Name: Dioleoyl adipate

Cat. No.: B13741135

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **dioleoyl adipate** as a plasticizer in Polyvinyl Chloride (PVC) formulations. The content covers its performance characteristics, benefits, and detailed experimental protocols for evaluation.

Dioleoyl adipate, a diester of oleyl alcohol and adipic acid, is a high-molecular-weight plasticizer that offers excellent flexibility, low volatility, and good thermal stability to PVC products. Its bio-based potential, derived from oleic acid, makes it an attractive alternative to traditional phthalate plasticizers, particularly in sensitive applications such as medical devices and food contact materials.

Performance Characteristics and Advantages

Dioleoyl adipate is expected to impart superior performance to PVC formulations due to its long aliphatic chains. Key advantages include:

- **Excellent Low-Temperature Flexibility:** The long oleyl groups disrupt PVC chain packing, maintaining flexibility even at low temperatures.
- **Low Volatility and Migration:** Its high molecular weight reduces the tendency of the plasticizer to migrate out of the PVC matrix, leading to longer product life and reduced environmental and health concerns.

- **Enhanced Thermal Stability:** Adipate esters generally provide good thermal stability, and the long chains of **dioleoyl adipate** can further contribute to this property.
- **Good Processability:** It is expected to be compatible with standard PVC processing techniques, such as extrusion and calendaring.

Quantitative Performance Data

While specific quantitative data for **dioleoyl adipate** is not extensively published, the following table provides representative data for a common high-performance adipate plasticizer, Dioctyl Adipate (DOA), which can be used as a benchmark. It is anticipated that **dioleoyl adipate** would exhibit comparable or superior performance, particularly in low-temperature flexibility and migration resistance.

Table 1: Typical Performance Data of Adipate Plasticizers in PVC Formulations

Property	Test Method	PVC Formulation with Adipate Plasticizer (e.g., DOA)
Mechanical Properties		
Tensile Strength (MPa)	ASTM D638	15 - 25
Elongation at Break (%)	ASTM D638	250 - 400
100% Modulus (MPa)	ASTM D638	8 - 15
Hardness (Shore A)	ASTM D2240	70 - 90
Thermal Properties		
Glass Transition Temp. (°C)	DSC	-40 to -60
Volatility (Weight Loss %)	ASTM D1203	< 1.0
Migration Resistance		
Extraction in Hexane (%)	ASTM D1239	< 5.0
Extraction in Water (%)	ASTM D1239	< 0.5

Experimental Protocols

Preparation of PVC Plastisols

This protocol describes the preparation of PVC plastisols for evaluating the performance of **dioleoyl adipate**.

Materials:

- PVC resin (e.g., K-value 67)
- **Dioleoyl adipate**
- Thermal stabilizer (e.g., Ca/Zn stearate)
- Co-stabilizer (e.g., epoxidized soybean oil)
- Planetary mixer
- Vacuum chamber

Procedure:

- In a mixing vessel, combine the PVC resin, **dioleoyl adipate**, and other liquid components.
- Mix at low speed in a planetary mixer for 15 minutes.
- Add the solid thermal stabilizer and any other solid additives.
- Continue mixing at a higher speed for an additional 20 minutes, ensuring a homogeneous dispersion.
- Deaerate the resulting plastisol in a vacuum chamber to remove any entrapped air bubbles.
- The plastisol is now ready for casting into sheets for further testing.

Mechanical Properties Testing

This protocol outlines the procedure for evaluating the mechanical properties of PVC films plasticized with **dioleoyl adipate**.

Equipment:

- Universal Testing Machine (UTM)
- ASTM D638 Type IV dumbbell die
- Shore A durometer

Procedure:

- Cast the prepared PVC plastisol into sheets of uniform thickness (e.g., 1 mm) and cure at the appropriate temperature (e.g., 180°C for 10 minutes).
- Condition the cured sheets at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity for at least 24 hours.
- Cut dumbbell-shaped specimens from the conditioned sheets using the ASTM D638 Type IV die.
- Measure the tensile strength, elongation at break, and 100% modulus using the UTM at a crosshead speed of 500 mm/min.
- Measure the hardness of the cured sheets using a Shore A durometer according to ASTM D2240.

Thermal Stability Analysis (Thermogravimetric Analysis - TGA)

This protocol is used to determine the thermal stability of the PVC formulation.

Equipment:

- Thermogravimetric Analyzer (TGA)

Procedure:

- Place a small, accurately weighed sample (5-10 mg) of the cured PVC film into a TGA sample pan.
- Heat the sample from room temperature to 600°C at a constant heating rate (e.g., 10°C/min) under a nitrogen atmosphere.
- Record the weight loss as a function of temperature. The onset of degradation is a key indicator of thermal stability.

Migration Resistance Testing

This protocol determines the resistance of **dioleoyl adipate** to migrate out of the PVC matrix.

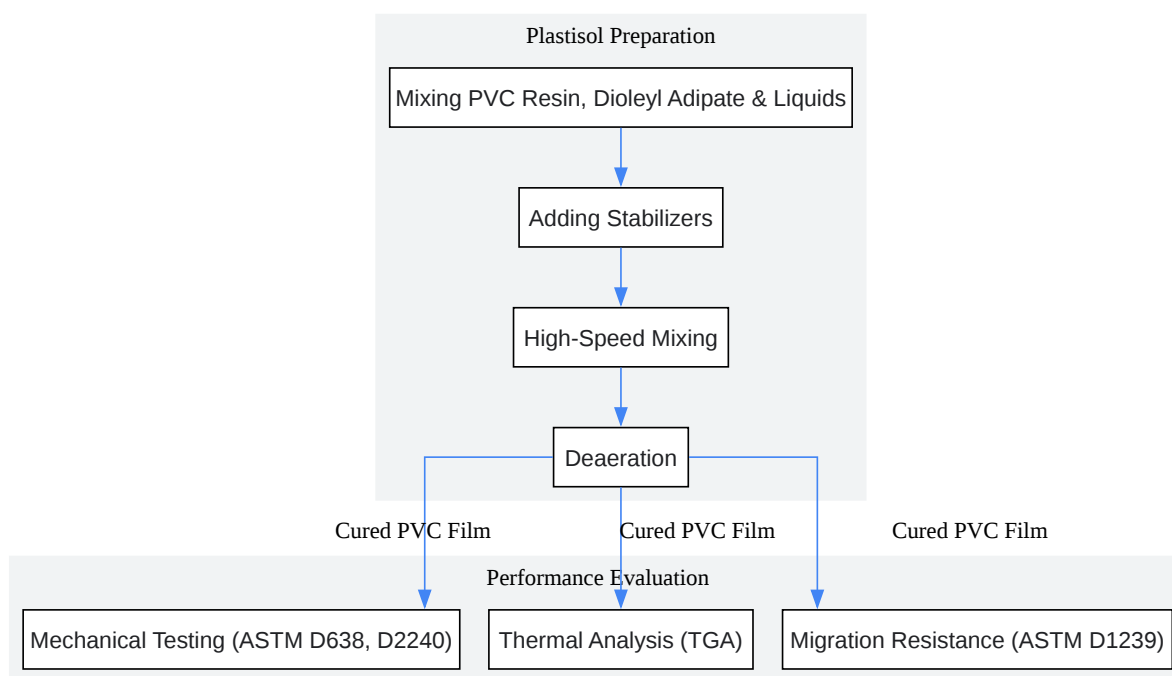
Equipment:

- Analytical balance
- Oven
- Extraction solvent (e.g., n-hexane, distilled water)

Procedure:

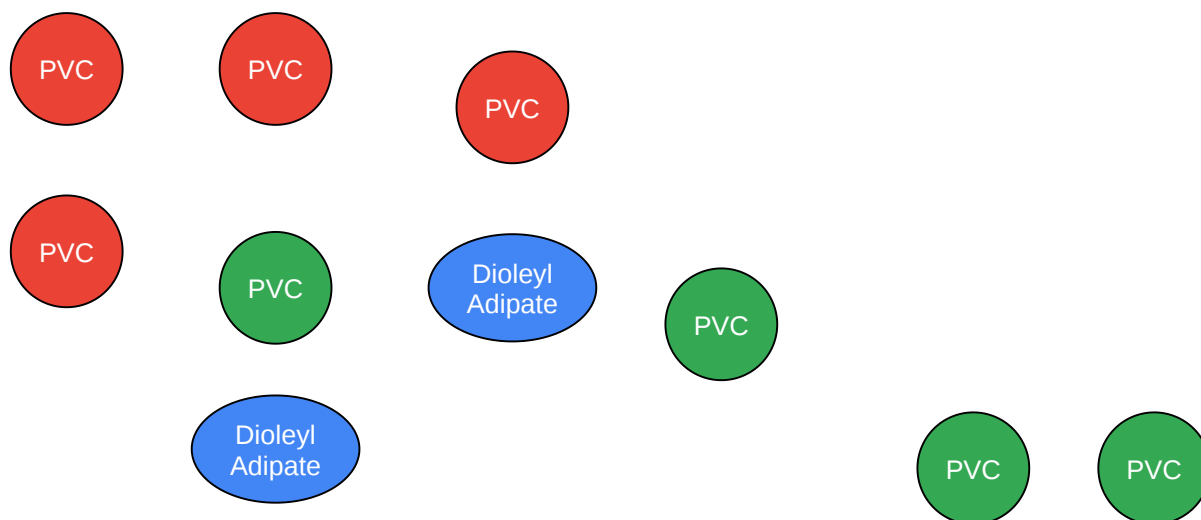
- Cut circular specimens (e.g., 50 mm diameter) from the cured PVC sheets and weigh them accurately (W1).
- Immerse the specimens in the chosen extraction solvent at a specified temperature and duration (e.g., 24 hours at 23°C).
- Remove the specimens, gently wipe off excess solvent, and dry them in an oven at a suitable temperature (e.g., 50°C) until a constant weight is achieved (W2).
- Calculate the percentage of weight loss due to migration: $\text{Weight Loss (\%)} = [(W1 - W2) / W1] * 100$.

Visualizations



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Caption: Experimental workflow for evaluating **dioleoyl adipate** in PVC.



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com